

Ezetimibe-D4: Comprehensive Disposal and Safety Protocol

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Compound of Interest

Compound Name: Ezetimibe D4

Cat. No.: B15616444

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This guide provides essential safety and logistical information for the proper disposal of Ezetimibe-D4, a deuterated internal standard used in research.^[1] Adherence to these procedural steps is critical for ensuring laboratory safety and regulatory compliance. This document is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before handling or disposing of Ezetimibe-D4, it is crucial to review the following safety protocols. This substance may be harmful if swallowed, inhaled, or absorbed through the skin, and may cause irritation to the skin, eyes, and respiratory tract.^[2] Furthermore, it is classified as very toxic to aquatic life, necessitating strict environmental controls.^[3]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses with side-shields, impervious gloves, and a lab coat.^[2] For operations that may generate dust, use a full-face respirator with appropriate cartridges as a backup to engineering controls.^[2]
- **Engineering Controls:** Handle Ezetimibe-D4 in a well-ventilated area, preferably within a laboratory fume hood to minimize exposure.^[2]

- Handling: Avoid contact with skin and eyes and prevent the formation of dust and aerosols. [\[2\]](#) Do not breathe dust. [\[4\]](#) Keep containers tightly closed when not in use and store in a refrigerated, well-ventilated location. [\[2\]](#)
- First Aid:
 - Eye Contact: Flush eyes with water as a precaution. [\[2\]](#)
 - Skin Contact: Wash the affected area immediately with soap and plenty of water. [\[2\]](#)
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide artificial respiration and consult a physician. [\[2\]](#)
 - Ingestion: Rinse the mouth with water and consult a physician. Never give anything by mouth to an unconscious person. [\[2\]](#)

Quantitative Data and Hazard Summary

The following table summarizes key identification and hazard information for Ezetimibe-D4, compiled from safety data sheets.

Parameter	Data	Reference
Chemical Name	(3R,4S)-1-(4-fluorophenyl-2,3,5,6-d4)-3-[(3S)-3-(4-fluorophenyl)-3-hydroxypropyl]-4-(4-hydroxyphenyl)-2-azetidinone	[3]
CAS Number	1093659-90-5	[2]
Chemical Formula	C ₂₄ H ₁₇ D ₄ F ₂ NO ₃	[2]
Hazard Classification	Very toxic to aquatic life.[3] May be harmful if swallowed, inhaled, or absorbed through skin.[2]	[2][3]
UN Number	UN3077	[3][4]
Proper Shipping Name	Environmentally hazardous substance, solid, n.o.s. (Ezetimibe-d4)	[3][4]
Transport Hazard Class	9 (Miscellaneous hazardous materials)	[4]
Packaging Group	III	[4]

Disposal Protocol for Ezetimibe-D4

Improper disposal, such as flushing down the drain or discarding in household garbage, is strictly prohibited.[3][5][6] Pharmaceutical waste can contaminate water supplies and harm the environment.[6][7] The required method of disposal is through a licensed professional waste management service in accordance with all local, state, and federal regulations.[2][8][9]

Methodology:

- Waste Segregation and Collection:

- Collect all Ezetimibe-D4 waste, including unused product and contaminated materials (e.g., gloves, wipes, empty containers), in a dedicated, suitable, and closed container.[\[2\]](#)
- Ensure the container is compatible with the chemical and properly sealed to prevent leaks or spills.
- Container Labeling:
 - Clearly label the waste container as "Hazardous Waste" or as required by your institution's specific guidelines.
 - The label must accurately identify the contents, including the name "Ezetimibe-D4" and any associated hazard warnings. Use black containers for hazardous pharmaceutical waste where applicable.[\[10\]](#)
- Accidental Spill Cleanup:
 - In case of a spill, use personal protective equipment.[\[2\]](#)
 - Pick up and arrange disposal without creating dust.[\[2\]](#) For larger spills, clear the area and move upwind.[\[9\]](#)
 - Collect the spilled material using dry cleanup procedures (e.g., vacuum or sweep) and place it in the designated hazardous waste container.[\[9\]](#)
 - Prevent the product from entering drains, sewers, or waterways.[\[2\]](#)[\[3\]](#)
- Storage:
 - Store the sealed and labeled waste container in a designated, secure, and well-ventilated waste accumulation area, away from incompatible materials like strong oxidizing agents.[\[2\]](#)
 - Follow all institutional and regulatory requirements for the storage of hazardous chemical waste.
- Professional Disposal:

- Contact a licensed professional waste disposal service to arrange for the pickup and disposal of the Ezetimibe-D4 waste.[\[2\]](#)[\[8\]](#)
- Provide the service with the Safety Data Sheet (SDS) and any other required documentation.
- The standard disposal method for such pharmaceutical waste is typically high-temperature incineration at a permitted hazardous waste facility.[\[5\]](#)[\[10\]](#)
- Documentation:
 - Maintain detailed records of the waste disposal process, including the date, quantity of waste, and the name of the disposal company, as required by regulatory bodies such as the EPA.[\[7\]](#)

Ezetimibe-D4 Disposal Workflow

The following diagram illustrates the procedural workflow for the safe disposal of Ezetimibe-D4.

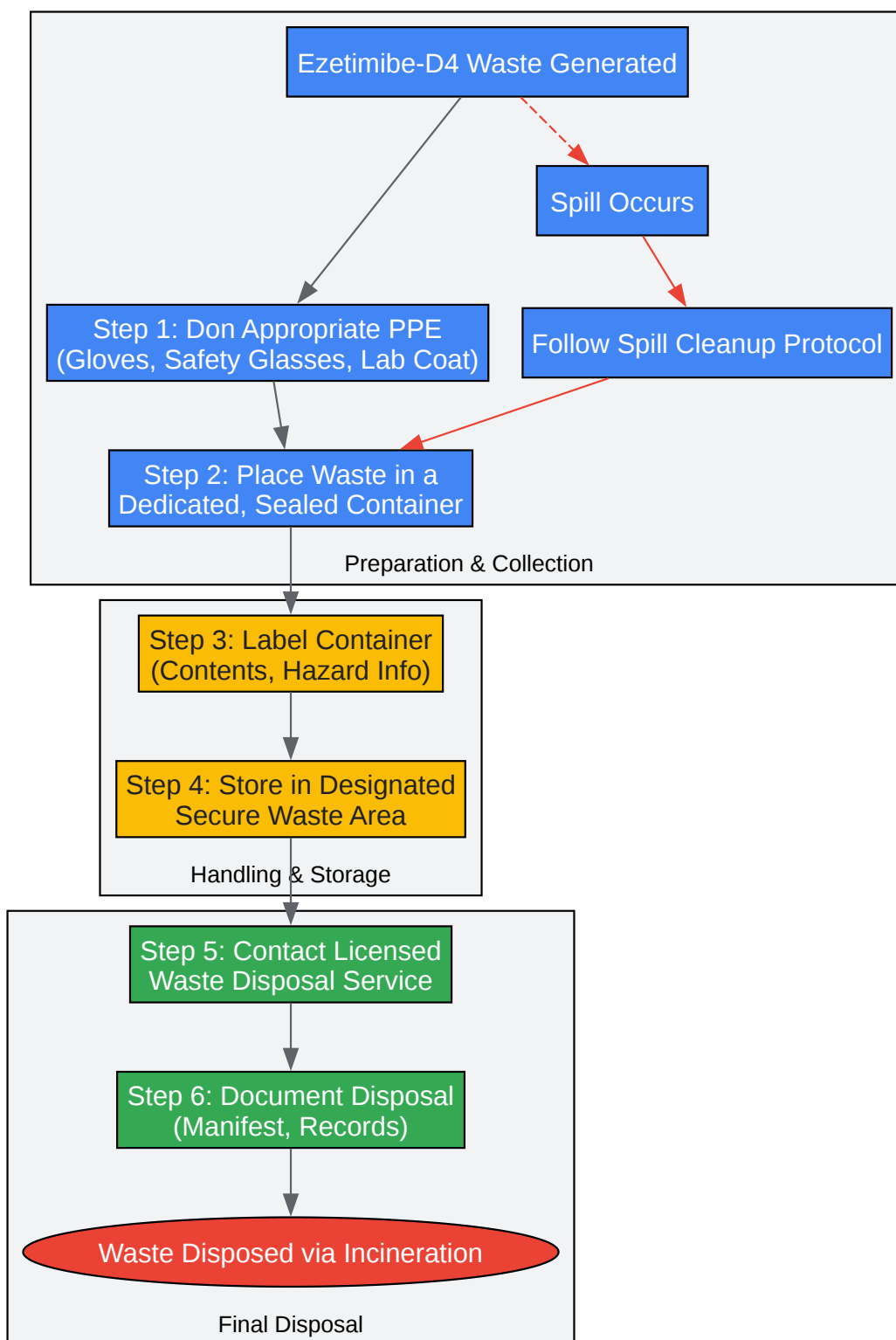


Diagram: Ezetimibe-D4 Disposal Workflow

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Caption: Procedural workflow for the safe disposal of Ezetimibe-D4.

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